

Cross-Validation of YM-75440 (YM155) Activity: A Comparative Guide for Researchers

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Compound of Interest

Compound Name: YM-75440

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An In-depth Analysis of the Survivin Suppressant YM155 and its Alternatives in Cancer Research

This guide provides a comprehensive cross-validation of the in-vitro activity of **YM-75440**, also known as YM155 or Sepantronium Bromide, a potent small molecule suppressant of the anti-apoptotic protein survivin. By compiling and comparing data from various independent research laboratories, this document aims to offer researchers, scientists, and drug development professionals an objective overview of YM155's performance. Furthermore, it presents a comparative analysis with alternative survivin inhibitors, FL118 and Terameprocol, supported by experimental data and detailed protocols.

Introduction to YM155 and its Mechanism of Action

YM155 is an imidazolium-based compound that has been identified as a selective suppressant of survivin, a member of the inhibitor of apoptosis protein (IAP) family.[1][2] Survivin is overexpressed in most human cancers and is associated with tumor progression, chemoresistance, and poor prognosis, making it an attractive therapeutic target.[3] The primary mechanism of action of YM155 involves the transcriptional repression of the survivin gene (BIRC5).[4] It is believed to target the promoter region of the BIRC5 gene, leading to a

reduction in both mRNA and protein levels of survivin.[5] This, in turn, induces apoptosis (programmed cell death) and inhibits cell proliferation in a wide range of cancer cells.[6]

Cross-Laboratory Comparison of YM155 Activity

To provide a clear comparison of YM155's activity as reported by different research groups, the following table summarizes the half-maximal inhibitory concentration (IC₅₀) values in various cancer cell lines. It is important to note that variations in experimental conditions, such as cell culture techniques and assay duration, can influence the observed IC₅₀ values.

Cancer Type	Cell Line	IC50 (nM)	Assay Duration	Publishing Laboratory/Research Group
Neuroblastoma	UKF-NB-3	0.49	120 h	Voges et al.
Neuroblastoma	UKF-NB-6	0.65	120 h	Voges et al.
Neuroblastoma	CHLA-255	8 - 9	72 h	Striking at Survivin: YM-155 Inhibits High-Risk Neuroblastoma Growth and Enhances Chemosensitivity [1]
Neuroblastoma	NGP	8 - 9	72 h	Striking at Survivin: YM-155 Inhibits High-Risk Neuroblastoma Growth and Enhances Chemosensitivity [1]
Neuroblastoma	LAN-5	Not specified	Not specified	Striking at Survivin: YM-155 Inhibits High-Risk Neuroblastoma Growth and Enhances Chemosensitivity [1]
Neuroblastoma	SH-SY5Y	Not specified	Not specified	Striking at Survivin: YM-155

Inhibits High-Risk Neuroblastoma Growth and Enhances Chemosensitivity [1]

Neuroblastoma	SK-N-AS	212	72 h	Striking at Survivin: YM-155 Inhibits High-Risk Neuroblastoma Growth and Enhances Chemosensitivity [1]
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Neuroblastoma	IMR-32	Not specified	Not specified	Striking at Survivin: YM-155 Inhibits High-Risk Neuroblastoma Growth and Enhances Chemosensitivity [1]
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Transitional Cell Carcinoma	BFTC905	≤20	Not specified	Therapeutic potential of sepantronium bromide YM155 in gemcitabine-resistant human urothelial carcinoma cells[7]
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Transitional Cell Carcinoma	BFTC909	≤20	Not specified	Therapeutic potential of sepantronium bromide YM155 in gemcitabine-resistant human urothelial carcinoma cells[7]
Transitional Cell Carcinoma	TSGH8301	≤20	Not specified	Therapeutic potential of sepantronium bromide YM155 in gemcitabine-resistant human urothelial carcinoma cells[7]
Transitional Cell Carcinoma	T24	≤20	Not specified	Therapeutic potential of sepantronium bromide YM155 in gemcitabine-resistant human urothelial carcinoma cells[7]
Diffuse Large B-cell Lymphoma	Various	0.23 - 3.9	Not specified	Kita et al.[8]
Hormone-Refractory Prostate Cancer	PC-3	~10	Not specified	Nakahara et al. [6]

Hormone-Refractory Prostate Cancer	PPC-1	~10	Not specified	Nakahara et al. [6]
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Comparison with Alternative Survivin Inhibitors

Several other compounds have been developed to target survivin through different mechanisms. This section compares YM155 with two such alternatives: FL118 and Terameprocol.

Compound	Mechanism of Action	Target
YM155 (Sepantronium Bromide)	Transcriptional suppression of the survivin gene (BIRC5).[4]	Survivin Promoter
FL118	A camptothecin analog that inhibits the expression of multiple anti-apoptotic proteins, including survivin, Mcl-1, XIAP, and cIAP2.[3][9] It is not a direct substrate for the ABCG2 drug efflux pump, which can confer resistance to other camptothecins.[7]	Multiple anti-apoptotic proteins
Terameprocol	A transcription inhibitor that targets the Sp1 transcription factor, which is involved in the expression of survivin and other genes critical for cell cycle and apoptosis.[10][11]	Sp1 Transcription Factor

In Vitro Activity of Alternative Inhibitors

The following table summarizes the reported IC50 values for FL118 and Terameprocol in various cancer cell lines.

Compound	Cancer Type	Cell Line	IC50	Assay Duration	Publishing Laboratory/ Research Group
FL118	Colon Cancer	SW620	0.54 nM	Not specified	Li et al.[3]
FL118	Colon Cancer	HCT-8	0.67 nM	Not specified	Li et al.[3]
Terameprocol	Cervical Cancer	HeLa	11 μ M (for Sp1 inhibition)	Not specified	MedKoo Biosciences[1]
Terameprocol	Multiple Myeloma	-	Not specified	MedKoo Biosciences[1]	

Experimental Protocols

Accurate and reproducible experimental data are the cornerstone of scientific research. This section provides detailed methodologies for key experiments cited in this guide.

Cell Viability Assays (MTT and CCK-8/WST-8)

Objective: To determine the concentration of a compound that inhibits cell growth by 50% (IC50).

1. MTT Assay Protocol

- **Cell Seeding:** Plate cells in a 96-well plate at a density of 5,000-10,000 cells per well and incubate for 24 hours to allow for cell attachment.
- **Compound Treatment:** Treat the cells with a serial dilution of the test compound (e.g., YM155, FL118, or Terameprocol) and incubate for the desired period (e.g., 48, 72, or 120 hours).
- **MTT Addition:** Add 10 μ L of MTT solution (5 mg/mL in PBS) to each well and incubate for 4 hours at 37°C.

- **Formazan Solubilization:** Carefully remove the medium and add 100 μ L of DMSO to each well to dissolve the formazan crystals.
- **Absorbance Measurement:** Measure the absorbance at 570 nm using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability relative to the untreated control and plot a dose-response curve to determine the IC50 value.

2. CCK-8 (WST-8) Assay Protocol

- **Cell Seeding:** Plate cells in a 96-well plate as described for the MTT assay.
- **Compound Treatment:** Treat cells with the test compound as described above.
- **CCK-8 Reagent Addition:** Add 10 μ L of CCK-8 solution to each well.
- **Incubation:** Incubate the plate for 1-4 hours at 37°C.
- **Absorbance Measurement:** Measure the absorbance at 450 nm using a microplate reader.
- **Data Analysis:** Calculate cell viability and determine the IC50 as described for the MTT assay.

Western Blot Analysis for Survivin Expression

Objective: To qualitatively or quantitatively assess the protein levels of survivin in cells following treatment with an inhibitor.

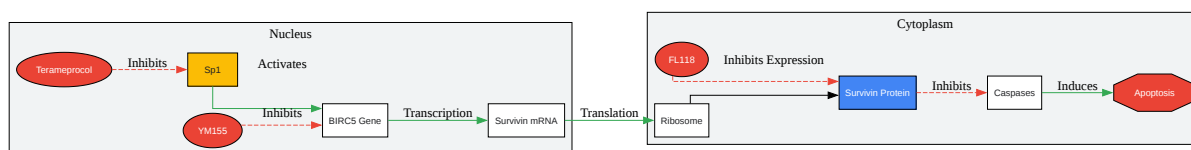
- **Cell Lysis:** Treat cells with the test compound for the desired time, then wash with ice-cold PBS and lyse the cells in RIPA buffer containing protease inhibitors.
- **Protein Quantification:** Determine the protein concentration of the cell lysates using a BCA or Bradford protein assay.
- **SDS-PAGE:** Separate equal amounts of protein (e.g., 20-30 μ g) on an SDS-polyacrylamide gel.

- **Protein Transfer:** Transfer the separated proteins from the gel to a PVDF or nitrocellulose membrane.
- **Blocking:** Block the membrane with 5% non-fat milk or BSA in TBST for 1 hour at room temperature to prevent non-specific antibody binding.
- **Primary Antibody Incubation:** Incubate the membrane with a primary antibody specific for survivin overnight at 4°C.
- **Secondary Antibody Incubation:** Wash the membrane with TBST and then incubate with a horseradish peroxidase (HRP)-conjugated secondary antibody for 1 hour at room temperature.
- **Detection:** Wash the membrane again and detect the protein bands using an enhanced chemiluminescence (ECL) substrate and imaging system.
- **Analysis:** Quantify the band intensities relative to a loading control (e.g., β -actin or GAPDH) to determine the change in survivin expression.

Visualizations

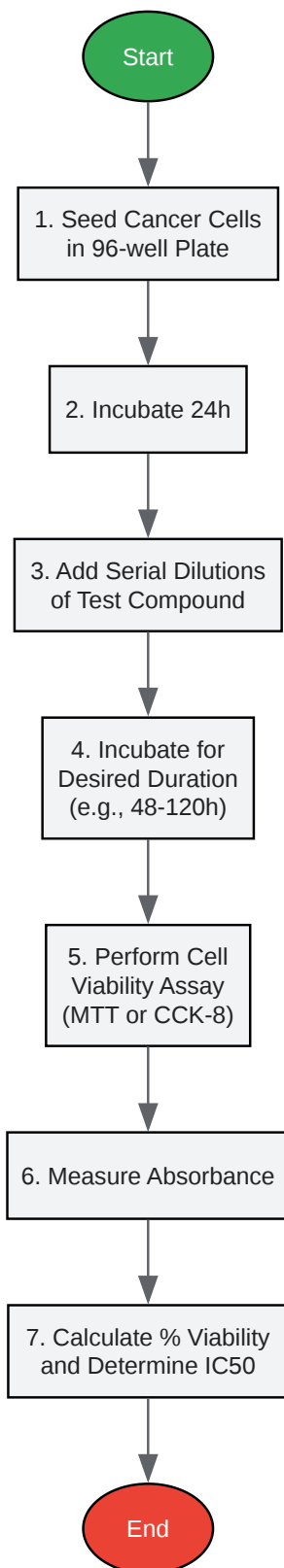
Signaling Pathways and Experimental Workflows

To visually represent the concepts discussed, the following diagrams have been generated using the DOT language.



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Caption: Mechanism of action of YM155 and its alternatives on the survivin pathway.



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Caption: General workflow for determining the IC50 of a compound using in-vitro cell viability assays.

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